

# commercial availability of 3-Bromo-2-(trifluoromethyl)aniline

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## Compound of Interest

Compound Name: 3-Bromo-2-(trifluoromethyl)aniline

Cat. No.: B2720420

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An In-Depth Technical Guide to the Commercial Availability and Application of **3-Bromo-2-(trifluoromethyl)aniline**

## Introduction: A Key Building Block in Modern Chemistry

**3-Bromo-2-(trifluoromethyl)aniline**, identified by its CAS Number 244246-71-7, is a crucial fluorinated aromatic amine that serves as a versatile intermediate in the synthesis of complex organic molecules.<sup>[1][2]</sup> Its strategic importance is most pronounced in the fields of pharmaceutical and agrochemical research. The trifluoromethyl (-CF<sub>3</sub>) group is a highly sought-after moiety in drug design, known to enhance critical properties such as metabolic stability, lipophilicity, and binding affinity to biological targets.<sup>[3][4][5]</sup> The presence of both a bromine atom and an amino group on the aniline scaffold provides orthogonal reactive sites for sequential chemical modifications, making it an invaluable precursor for constructing diverse molecular architectures, including kinase inhibitors and other therapeutic agents.<sup>[3]</sup>

This guide provides a comprehensive overview for researchers and drug development professionals on the commercial availability, procurement, safe handling, and a practical synthetic application of **3-Bromo-2-(trifluoromethyl)aniline**.

## Chemical Identity and Properties

Accurate identification is paramount for ensuring experimental reproducibility. The key identifiers and physicochemical properties of **3-Bromo-2-(trifluoromethyl)aniline** are summarized below.

Property	Value
CAS Number	244246-71-7 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C7H5BrF3N <a href="#">[2]</a>
Molecular Weight	240.02 g/mol <a href="#">[6]</a>
Appearance	Solid / Crystalline Powder
Purity (Typical)	≥95-98% <a href="#">[2]</a> <a href="#">[7]</a>

Spectroscopic data is essential for confirming the identity and purity of the material upon receipt. Researchers should verify their sample against standard reference spectra, such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectroscopy, often provided by the supplier or available in chemical databases.

## Commercial Availability and Sourcing

**3-Bromo-2-(trifluoromethyl)aniline** is readily available from a variety of specialized chemical suppliers that cater to the research and development sector. It is typically offered in quantities ranging from milligrams to multi-gram scale, with options for bulk and custom synthesis inquiries.

When procuring this reagent, it is critical to request a Certificate of Analysis (CoA) to verify its purity and identity, as well as a Safety Data Sheet (SDS) to understand the handling requirements. The table below lists several commercial suppliers.

Supplier	Typical Purity	Available Pack Sizes	Notes
AOBChem USA	95% <a href="#">[2]</a>	250mg, 500mg, 1g, 5g, 10g, 25g <a href="#">[2]</a>	Inquire for 100g and bulk quantities. <a href="#">[2]</a>
BLD Pharm	---	---	Available for online orders; may require cold-chain transport. <a href="#">[1]</a>
Fluorochem	98% <a href="#">[7]</a>	---	Product code F474870. <a href="#">[7]</a>
Sunway Pharm Ltd	97%	1g, 5g <a href="#">[8]</a>	Requires login for VIP pricing. Storage at room temperature. <a href="#">[8]</a>

## Safety, Handling, and Storage

As a halogenated and trifluoromethylated aromatic amine, **3-Bromo-2-(trifluoromethyl)aniline** requires careful handling in a controlled laboratory environment.

### Hazard Identification:

- GHS Pictograms: Warning[\[2\]](#)[\[9\]](#)
- Hazard Statements: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), and May cause respiratory irritation (H335).[\[2\]](#)[\[9\]](#)

### Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles or a face shield, and a lab coat.[\[10\]](#)[\[11\]](#)

- Handling: Avoid breathing dust, fumes, or vapors.[\[10\]](#) Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[9\]](#)[\[10\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#)[\[12\]](#)

## Application in Synthesis: A Representative Protocol

The primary amino group of **3-Bromo-2-(trifluoromethyl)aniline** is a versatile functional handle for building molecular complexity. A common and fundamental transformation is N-acylation to form an amide, a key functional group in many pharmaceutical compounds. The following protocol describes a general procedure for the N-acylation of a bromo-trifluoromethylaniline, which serves as a foundational workflow for derivatization.

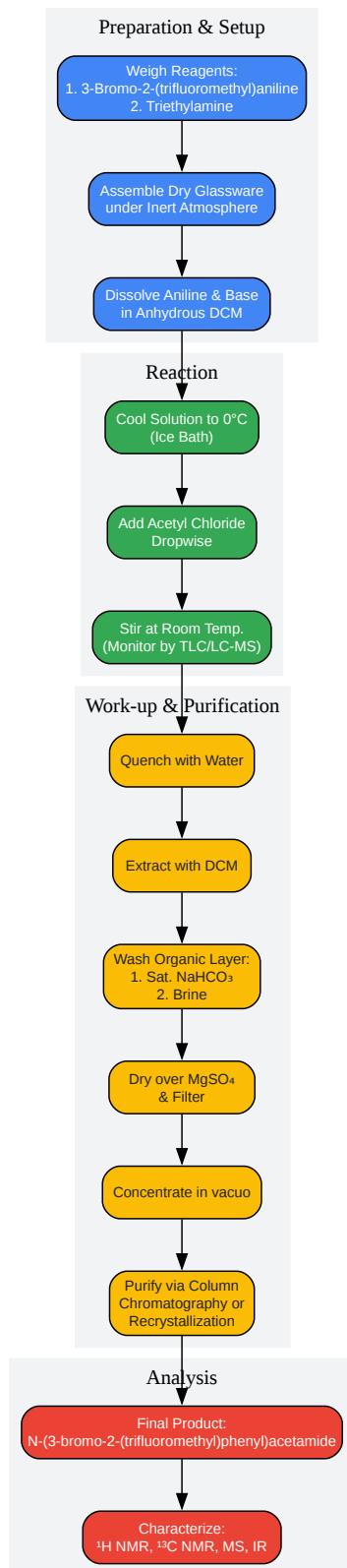
### Protocol: N-Acetylation of **3-Bromo-2-(trifluoromethyl)aniline**

This protocol outlines the synthesis of N-(3-bromo-2-(trifluoromethyl)phenyl)acetamide.

#### 1. Materials and Reagents:

- **3-Bromo-2-(trifluoromethyl)aniline**
- Acetyl chloride or Acetic anhydride
- A suitable base (e.g., triethylamine or pyridine)
- Anhydrous aprotic solvent (e.g., dichloromethane (DCM) or tetrahydrofuran (THF))
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

#### 2. Experimental Workflow Diagram



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Caption: General workflow for the N-acylation of **3-Bromo-2-(trifluoromethyl)aniline**.

### 3. Step-by-Step Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **3-Bromo-2-(trifluoromethyl)aniline** (1.0 eq.) and triethylamine (1.2 eq.) in anhydrous DCM.
- Cool the stirred solution to 0 °C using an ice-water bath.
- Slowly add acetyl chloride (1.1 eq.) dropwise to the reaction mixture, ensuring the internal temperature remains below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours or until reaction completion is confirmed by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel.
- Separate the organic layer. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by silica gel column chromatography to afford the pure N-(3-bromo-2-(trifluoromethyl)phenyl)acetamide.

### 4. Chemical Transformation Diagram

Caption: N-Acylation of **3-Bromo-2-(trifluoromethyl)aniline**.

## Conclusion

**3-Bromo-2-(trifluoromethyl)aniline** is a commercially accessible and highly valuable building block for synthetic chemistry, particularly in the development of new pharmaceuticals. Its dual functionality allows for diverse and complex molecular elaborations. By sourcing high-purity material from reputable suppliers and adhering strictly to safety and handling protocols, researchers can effectively leverage this intermediate to advance their discovery programs.

The straightforward derivatization of its amino group, as demonstrated in the N-acylation protocol, is a gateway to a vast chemical space of novel and potentially bioactive compounds.

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